

An In-depth Technical Guide to 4-Methylnonan-2-one

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Compound of Interest

Compound Name: 4-Ethylnonan-2-one

Cat. No.: B15434289

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Disclaimer: Initial searches for "**4-Ethylnonan-2-one**" did not yield any results in chemical databases or scientific literature. This suggests that the requested compound is either not a recognized chemical entity or is extremely rare and not publicly documented. It is possible that the name is a typographical error. This guide will therefore focus on a close structural analog, 4-methylnonan-2-one, for which scientific data is available.

Introduction

4-Methylnonan-2-one is a saturated aliphatic ketone. Its structure consists of a nine-carbon chain (nonane) with a ketone functional group at the second carbon position and a methyl group substituent at the fourth carbon position. As a chiral compound, it can exist as two enantiomers, (R)-4-methylnonan-2-one and (S)-4-methylnonan-2-one. This guide provides a comprehensive overview of its chemical properties, synthesis, and spectral characterization for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of 4-methylnonan-2-one.

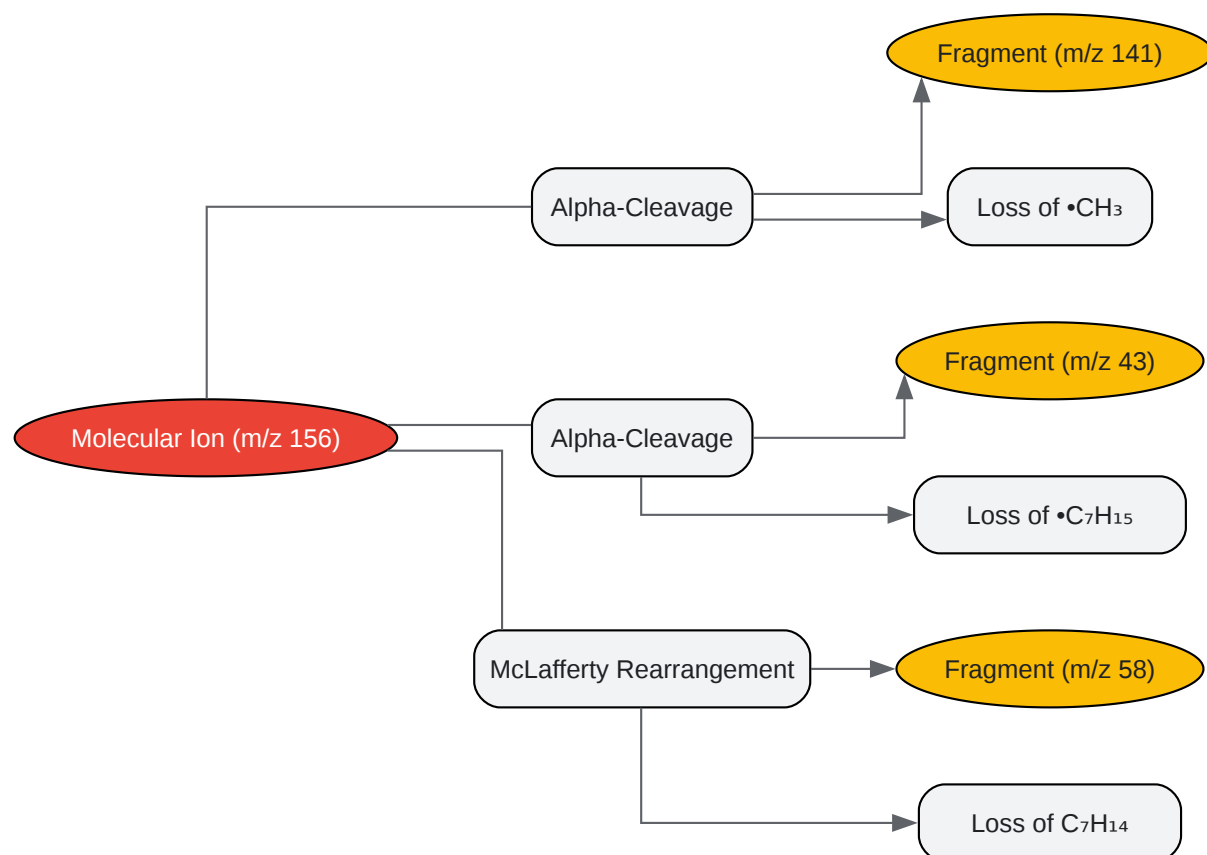
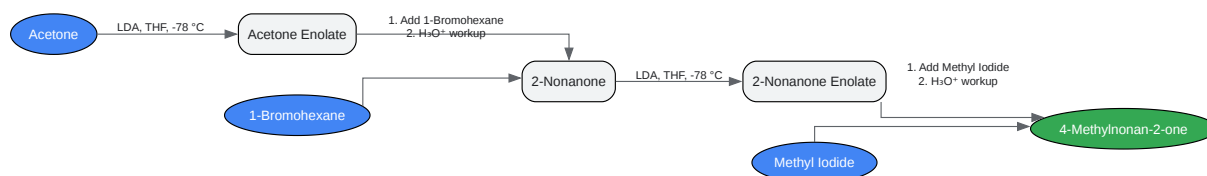
Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₀ O	[1]
Molecular Weight	156.27 g/mol	[1]
CAS Number	67639-92-3	[1]
IUPAC Name	4-methylnonan-2-one	[1]
Boiling Point (estimated)	205.54 °C	
Melting Point (estimated)	-3.45 °C	
Density (estimated)	0.8284 g/cm ³	
Refractive Index (estimated)	1.4235	
SMILES	<chem>CCCCC(C)CC(=O)C</chem>	[1]
InChI	InChI=1S/C10H20O/c1-4-5-6-7-9(2)8-10(3)11/h9H,4-8H2,1-3H3	[1]
InChIKey	JBYKHOKWOUUCUDJ-UHFFFAOYSA-N	[1]

Synthesis and Discovery

The specific historical discovery of 4-methylnonan-2-one is not well-documented in readily available literature, suggesting it is a compound synthesized for specific research or commercial purposes rather than a historically significant natural product. Its synthesis can be achieved through various established methods for ketone formation. A common conceptual approach involves the alkylation of a ketone enolate or a related synthetic equivalent.

General Synthetic Approach: Enolate Alkylation

A logical and widely applicable method for the synthesis of 4-methylnonan-2-one is the alkylation of an enolate. This involves the deprotonation of a suitable ketone to form a nucleophilic enolate, which then reacts with an alkyl halide.



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References

- 1. 4-Methyl-2-nonanone | C₁₀H₂₀O | CID 11030071 - PubChem [pubchem.ncbi.nlm.nih.gov]
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